

Triethylarsine: A Comprehensive Technical Guide to Health and Safety Hazards

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Triethylarsine ((C₂H₅)₃As), an organoarsenic compound, presents significant health and safety concerns that necessitate a thorough understanding for professionals in research, scientific, and drug development fields. This guide provides an in-depth technical overview of the hazards associated with **triethylarsine**, including its physicochemical properties, toxicological profile, and routes of exposure. While specific quantitative toxicity data for **triethylarsine** is not readily available in public literature, this document compiles relevant information on similar compounds and general principles of arsenic toxicology to inform safe handling and emergency preparedness. Detailed experimental protocols for assessing acute toxicity, based on OECD guidelines, are provided to guide further research.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **triethylarsine** is fundamental to its safe handling and storage.



Property	Value	Reference
CAS Number	617-75-4	[1][2]
Molecular Formula	C ₆ H ₁₅ As	[1]
Molecular Weight	162.10 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Strong, garlic-like	[3]
Boiling Point	140 °C (284 °F)	[3]
Melting Point	-91 °C (-132 °F)	[3]
Flash Point	24.9 °C (76.8 °F)	[3]
Density	1.152 g/cm ³	[3]
Vapor Pressure	8.9 ± 0.2 mmHg at 25°C (Predicted)	[3]
Solubility	Slightly soluble in water	[4]

Toxicological Profile

Triethylarsine is classified as a highly toxic substance. Acute exposure through oral, dermal, or inhalation routes can lead to severe health effects.

Acute Toxicity

While specific LD50 and LC50 values for **triethylarsine** are not readily found in publicly available literature, the compound is known to be highly toxic. For illustrative purposes, the acute toxicity data for a structurally related compound, triethylamine, is presented below. It is crucial to note that these values are for a different chemical and should be treated with caution when assessing the potential hazard of **triethylarsine**. Organoarsenic compounds are generally considered to be highly toxic.



Route	Species	Value	Reference
Oral LD50	Rat	730 mg/kg	[5]
Dermal LD50	Rabbit	580 mg/kg	[5]
Inhalation LC50 (4h)	Rat	7.1 mg/L	[5]

Routes of Exposure and Symptoms

Exposure to triethylarsine can occur via inhalation, ingestion, or skin contact.[6]

- Inhalation: Inhalation of **triethylarsine** vapors can cause irritation to the respiratory tract.[7] Symptoms may include coughing, shortness of breath, and a burning sensation in the nose and throat.[8] High concentrations can lead to more severe respiratory distress.[7]
- Skin Contact: Direct contact with liquid **triethylarsine** can cause skin irritation and burns.[3] Prolonged or repeated contact may lead to dermatitis.
- Eye Contact: Vapors and direct contact can cause severe eye irritation, potentially leading to chemical burns and permanent eye damage.
- Ingestion: Ingestion of triethylarsine is highly toxic and can cause severe gastrointestinal
 distress, including nausea, vomiting, abdominal pain, and diarrhea.[9] Systemic effects
 similar to those of inorganic arsenic poisoning may occur.

Long-Term Health Effects

Chronic exposure to organoarsenic compounds can lead to a range of serious health problems. While specific long-term effects of **triethylarsine** are not well-documented, effects from chronic arsenic exposure are known to include:

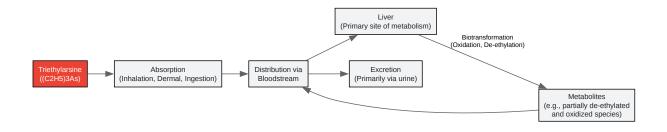
 Carcinogenicity: Inorganic arsenic is a confirmed human carcinogen, linked to cancers of the skin, lung, and bladder.[4][10] The carcinogenic potential of specific organoarsenic compounds like triethylarsine is not as well-defined but should be considered a significant risk.



- Neurological Effects: Chronic exposure to arsenic can lead to peripheral neuropathy,
 characterized by numbness, tingling, and pain in the extremities.[11]
- Dermatological Effects: Skin lesions, changes in pigmentation, and hyperkeratosis (thickening of the skin on palms and soles) are common signs of chronic arsenic exposure.
 [9]
- Cardiovascular and Hepatic Effects: Long-term arsenic exposure has been associated with an increased risk of cardiovascular disease and liver damage.[4][9]

Metabolism and Toxicokinetics

The metabolism of organoarsenic compounds generally involves a series of reduction and oxidative methylation reactions, primarily in the liver.[12][13] The biotransformation of **triethylarsine** is not specifically detailed in the available literature, but a general pathway for organic arsenicals can be inferred.



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General metabolic pathway of an organoarsenic compound.

Experimental Protocols

The following are detailed methodologies for key experiments to determine the acute toxicity of a chemical substance, based on OECD guidelines. These protocols would be applicable for assessing the toxicity of **triethylarsine**.



OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

This method is designed to assess the acute oral toxicity of a substance using a stepwise procedure with a small number of animals.[14]

Principle: Groups of animals of a single sex (typically female rats) are dosed in a stepwise manner using a series of fixed dose levels (5, 50, 300, and 2000 mg/kg body weight).[11] The initial dose is selected based on a sighting study to be a dose that is expected to produce some signs of toxicity without causing mortality.[15] The outcome of the initial dose determines the subsequent dosing steps.

Methodology:

- Sighting Study: A single animal is dosed at a starting dose level. If the animal survives, the next animal is dosed at a higher fixed dose level. If the animal dies, the next animal is dosed at a lower fixed dose level. This continues until the dose causing evident toxicity or no effect at the highest dose is identified.[15][16]
- Main Study: Based on the results of the sighting study, a starting dose for the main study is selected. A group of five animals is dosed at this level.[15]
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[15]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.[11]

OECD Guideline 403: Acute Inhalation Toxicity

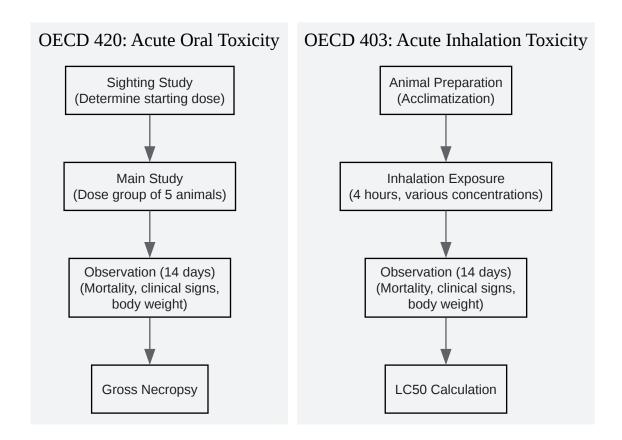
This guideline describes procedures for assessing the acute inhalation toxicity of a substance as a gas, vapor, aerosol, or particulate.[3]

Principle: The traditional LC50 protocol involves exposing groups of animals (usually rats) to at least three different concentrations of the test substance for a fixed period (typically 4 hours).[2] [3] The concentration-time (C x t) protocol involves exposing animals to a series of concentrations for multiple durations.[10]



Methodology:

- Animal Selection and Preparation: Healthy young adult rats are used. They are acclimatized
 to the laboratory conditions for at least 5 days prior to the test.[10]
- Exposure: Animals are exposed in inhalation chambers. The concentration of the test substance in the chamber is monitored and controlled.[10]
- Observation: Animals are observed for mortality and clinical signs of toxicity during and after exposure for a period of at least 14 days. Body weights are recorded.[2]
- Data Analysis: The LC50 value is calculated from the concentration-response data.



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Experimental workflows for acute toxicity testing.

Health and Safety



Occupational Exposure Limits

Specific occupational exposure limits (OELs) for **triethylarsine** have not been established by major regulatory bodies like OSHA, NIOSH, or ACGIH. However, due to its high toxicity, exposure should be minimized to the lowest achievable levels. For inorganic arsenic compounds, the following limits are established and should be considered as a conservative reference:

Organization	Limit	Reference
OSHA PEL	0.01 mg/m³ (8-hour TWA)	[13]
NIOSH REL	0.002 mg/m³ (15-minute ceiling)	[14]
ACGIH TLV	0.01 mg/m³ (8-hour TWA)	[13]

Personal Protective Equipment (PPE)

When handling **triethylarsine**, appropriate personal protective equipment is essential to prevent exposure.

- Respiratory Protection: A full-facepiece respirator with a cartridge appropriate for organic vapors and particulates should be used.[17]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, should be worn.[17]
- Eye Protection: Chemical safety goggles and a face shield are necessary to protect against splashes and vapors.[17]
- Skin and Body Protection: A lab coat, coveralls, and closed-toe shoes should be worn. In case of a high risk of splashing, chemical-resistant aprons and boots are recommended.[15]

Safe Handling and Storage

Handle triethylarsine only in a well-ventilated area, preferably within a chemical fume hood.
 [17]



- Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
- Avoid contact with strong oxidizing agents.

Emergency Procedures

In the event of exposure to **triethylarsine**, immediate action is critical.

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[10]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[18]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[18]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[19]

Conclusion

Triethylarsine is a highly hazardous chemical that requires stringent safety precautions in a laboratory or industrial setting. While specific toxicological data for this compound is limited, the known toxicity of other organoarsenic compounds underscores the need for extreme caution. Adherence to proper handling procedures, use of appropriate personal protective equipment, and preparedness for emergency situations are paramount to ensuring the safety of all personnel working with this substance. Further research is needed to fully characterize the toxicological profile of **triethylarsine** to enable more precise risk assessments.

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